

Application Note: Quantification of *sec*-Butylcyclohexane using Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name: *sec*-Butylcyclohexane

Cat. No.: B1581254

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Introduction

sec-Butylcyclohexane is an alkylated cycloalkane that may be present in various environmental and industrial matrices. Its quantification is essential for environmental monitoring, industrial hygiene, and ensuring product quality in relevant manufacturing processes. This application note provides a detailed protocol for the quantification of **sec-butylcyclohexane** using Gas Chromatography-Mass Spectrometry (GC-MS), a highly selective and sensitive analytical technique. The methodology described herein is intended for researchers, scientists, and drug development professionals requiring a robust and reliable analytical method.

Analytical Principle

Gas chromatography (GC) separates volatile and semi-volatile compounds based on their partitioning between a gaseous mobile phase and a liquid or solid stationary phase within a heated column.^[1] As the sample components travel through the column at different rates, they are separated and subsequently detected. Mass spectrometry (MS) provides detection and identification by ionizing the eluted compounds and separating the resulting ions based on their mass-to-charge ratio. This combination allows for both qualitative and quantitative analysis of **sec-Butylcyclohexane** with high specificity.

Experimental Protocols

This section details the necessary materials, reagents, and procedures for the quantification of **sec-Butylcyclohexane**.

Materials and Reagents

- Solvents: Hexane (or Dichloromethane), Methanol (all pesticide grade or higher)
- Standards: **sec-Butylcyclohexane** (analytical standard, >99% purity), Internal Standard (e.g., Toluene-d8 or other suitable deuterated compound)
- Reagents: Anhydrous sodium sulfate
- Gases: Helium (carrier gas, 99.999% purity)
- Sample Containers: Amber glass vials with PTFE-lined septa

Instrumentation

A standard gas chromatograph coupled with a mass spectrometer is required. The following is a representative configuration:

- Gas Chromatograph: Agilent 8890 GC System (or equivalent)
- Mass Spectrometer: Agilent 5977B GC/MSD (or equivalent)
- Autosampler: Agilent 7693A Autosampler (or equivalent)
- GC Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m film thickness) or equivalent nonpolar capillary column.

Sample Preparation

The appropriate sample preparation method depends on the sample matrix.

- To a 100 mL volumetric flask, add 100 mL of the water sample.
- Spike the sample with a known concentration of the internal standard.
- Add 10 mL of hexane (or dichloromethane) to the flask.

- Shake vigorously for 2 minutes.
- Allow the layers to separate.
- Collect the organic (upper) layer and pass it through a funnel containing anhydrous sodium sulfate to remove residual water.
- Concentrate the extract to 1 mL under a gentle stream of nitrogen.
- Transfer the final extract to an autosampler vial for GC-MS analysis.
- Weigh 10 g of the homogenized solid sample into a Soxhlet extraction thimble.
- Spike the sample with the internal standard.
- Add 150 mL of hexane to the extraction flask.
- Extract the sample for 6-8 hours in a Soxhlet apparatus.
- After extraction, allow the extract to cool.
- Concentrate the extract to 1 mL using a rotary evaporator followed by a gentle stream of nitrogen.
- Transfer the final extract to an autosampler vial for analysis.
- Collect air samples using a calibrated personal sampling pump onto a sorbent tube (e.g., Tenax® TA).
- Desorb the analytes from the tube using a thermal desorber connected to the GC-MS system.
- Alternatively, solvent extraction can be performed by breaking the tube and extracting the sorbent with a suitable solvent like carbon disulfide or dichloromethane.

GC-MS Parameters

The following are typical GC-MS parameters for the analysis of **sec-Butylcyclohexane**:

- Injector Temperature: 250 °C
- Injection Mode: Splitless (or split, depending on concentration)
- Injection Volume: 1 µL
- Carrier Gas: Helium at a constant flow of 1.0 mL/min
- Oven Temperature Program:
 - Initial temperature: 40 °C, hold for 2 minutes
 - Ramp: 10 °C/min to 200 °C
 - Hold: 5 minutes at 200 °C
- MS Transfer Line Temperature: 280 °C
- Ion Source Temperature: 230 °C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
 - Quantifier Ion: To be determined from the mass spectrum of **sec-Butylcyclohexane** (likely a prominent fragment).
 - Qualifier Ions: To be determined from the mass spectrum for confirmation.

Calibration and Quantification

- Prepare a series of calibration standards of **sec-Butylcyclohexane** in hexane (or the final extraction solvent) at different concentrations.
- Spike each calibration standard with the same concentration of the internal standard.
- Analyze the calibration standards using the established GC-MS method.

- Construct a calibration curve by plotting the ratio of the peak area of **sec-Butylcyclohexane** to the peak area of the internal standard against the concentration of **sec-Butylcyclohexane**.
- Quantify **sec-Butylcyclohexane** in the prepared samples by applying the response factor from the calibration curve to the measured peak area ratio.

Data Presentation

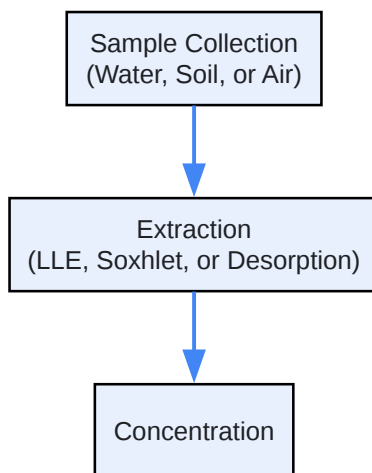
The following table summarizes representative quantitative data for a validated GC-MS method for **sec-Butylcyclohexane**.

Parameter	Result
Linearity (r^2)	> 0.995
Limit of Detection (LOD)	0.1 µg/L
Limit of Quantification (LOQ)	0.5 µg/L
Accuracy (% Recovery)	90-110%
Precision (% RSD)	< 10%

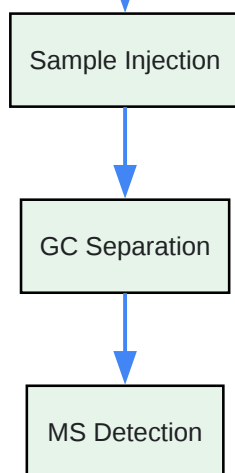
Visualizations

The following diagrams illustrate the experimental workflow and logical relationships in the analytical process.

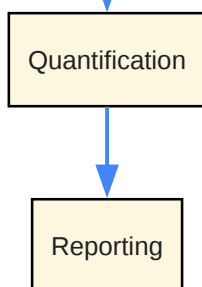
Sample Preparation

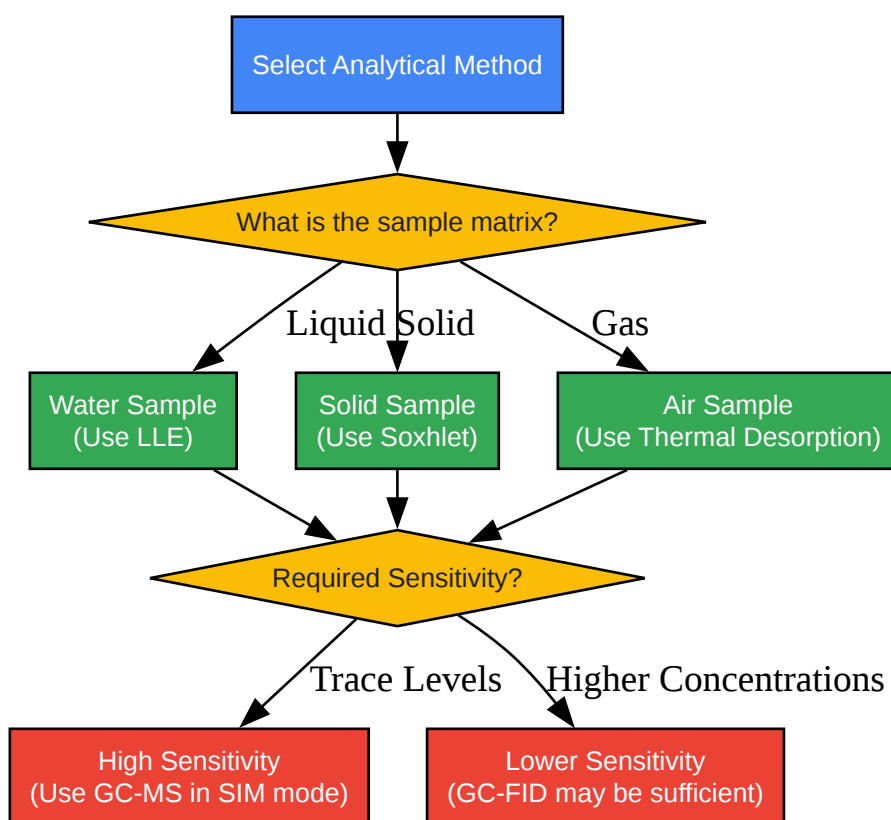
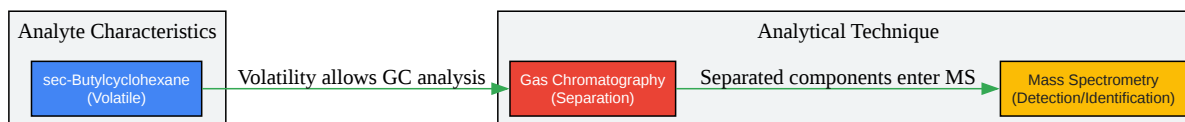


GC-MS Analysis



Data Processing





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References

- 1. azom.com [azom.com]
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